

Preparation and long-term storage of (S)-Veliflapon stock solutions

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Compound of Interest

Compound Name: (S)-Veliflapon

Cat. No.: B12388216

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Application Notes and Protocols for (S)-Veliflapon Stock Solutions

(S)-Veliflapon is a potent and selective inhibitor of 5-lipoxygenase-activating protein (FLAP), a key enzyme in the biosynthesis of leukotrienes. These application notes provide detailed protocols for the preparation and long-term storage of **(S)-Veliflapon** stock solutions for use in research and drug development.

(S)-Veliflapon, also known as (S)-BAY X 1005, is an orally active inhibitor of leukotriene biosynthesis.^{[1][2][3]} It specifically targets the 5-lipoxygenase activating protein (FLAP), thereby preventing the synthesis of pro-inflammatory leukotrienes such as Leukotriene B4 (LTB4).^{[1][4][5]} This inhibitory action makes **(S)-Veliflapon** a valuable tool for studying inflammatory pathways and for the development of therapeutics for inflammatory diseases.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **(S)-Veliflapon** is provided in the table below.

Property	Value
Molecular Formula	C23H23NO3[1]
Molecular Weight	361.43 g/mol [1]
Appearance	White to off-white solid[1][6]
CAS Number	128253-32-7[1][6]

Solubility of (S)-Veliflapon

(S)-Veliflapon is soluble in dimethyl sulfoxide (DMSO) but not in water.[7] For optimal results, it is recommended to use newly opened, anhydrous DMSO, as hygroscopic DMSO can negatively impact solubility.[1][2][4][6] Sonication may be required to fully dissolve the compound.[1][2][4][6]

Solvent	Maximum Concentration
DMSO	100 mg/mL (276.68 mM)[1][2][4][6]

Experimental Protocols

Protocol 1: Preparation of a 10 mM (S)-Veliflapon Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **(S)-Veliflapon** in DMSO.

Materials:

- **(S)-Veliflapon** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene tubes
- Vortex mixer
- Sonicator bath

Procedure:

- Equilibrate the **(S)-Veliflapon** powder to room temperature before opening the vial.
- Weigh out the desired amount of **(S)-Veliflapon** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.61 mg of **(S)-Veliflapon**.
- Add the appropriate volume of anhydrous DMSO to the **(S)-Veliflapon** powder. For a 10 mM solution, the required volumes for common masses are provided in the table below.
- Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- If the compound is not fully dissolved, place the tube in a sonicator bath for 5-10 minutes.
- Once the **(S)-Veliflapon** is completely dissolved, the stock solution is ready for use or storage.

Stock Solution Preparation Table:

Desired Concentration	Mass of (S)-Veliflapon	Volume of DMSO
1 mM	1 mg	2.7668 mL[1][2][6]
5 mM	1 mg	0.5534 mL[1][2][6]
10 mM	1 mg	0.2767 mL[1][2][6]
1 mM	5 mg	13.8339 mL[1][2][6]
5 mM	5 mg	2.7668 mL[1][2][6]
10 mM	5 mg	1.3834 mL[1][2][6]
1 mM	10 mg	27.6679 mL[1][2][6]
5 mM	10 mg	5.5336 mL[1][2][6]
10 mM	10 mg	2.7668 mL[1][2][6]

Protocol 2: Long-Term Storage of (S)-Veliflapon Stock Solutions

Proper storage of **(S)-Veliflapon** stock solutions is critical to maintain their stability and activity. It is highly recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.^{[1][2][6]}

Materials:

- Prepared **(S)-Veliflapon** stock solution
- Sterile, light-resistant, polypropylene microcentrifuge tubes
- -20°C and -80°C freezers

Procedure:

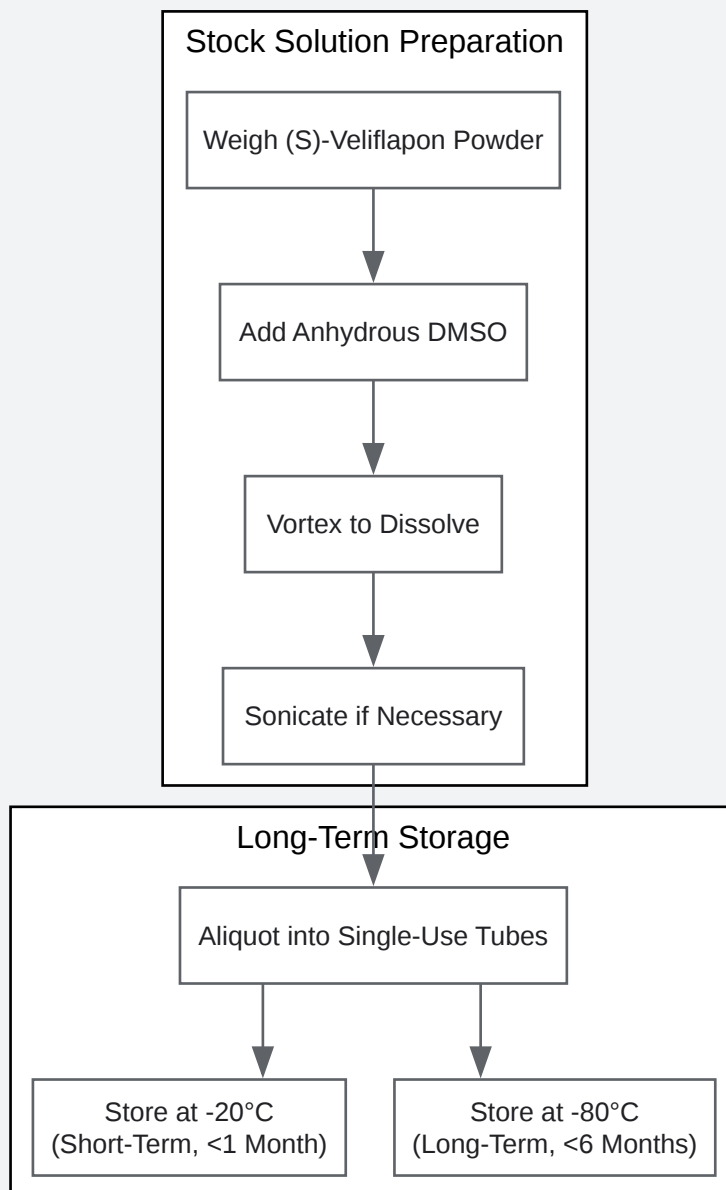
- Dispense the **(S)-Veliflapon** stock solution into single-use aliquots in sterile, light-resistant microcentrifuge tubes.
- Label each aliquot clearly with the compound name, concentration, and date of preparation.
- For short-term storage, place the aliquots in a -20°C freezer. For long-term storage, place the aliquots in an -80°C freezer.
- When ready to use, remove a single aliquot from the freezer and allow it to thaw completely at room temperature before use. Avoid repeated freeze-thaw cycles.

Storage Conditions and Stability:

Form	Storage Temperature	Stability
Powder	-20°C	Up to 3 years ^{[1][6]}
4°C	Up to 2 years ^{[1][6]}	
In Solvent (DMSO)	-20°C	Up to 1 month ^{[1][2][4][6]}
-80°C	Up to 6 months ^{[1][2][4][6]}	

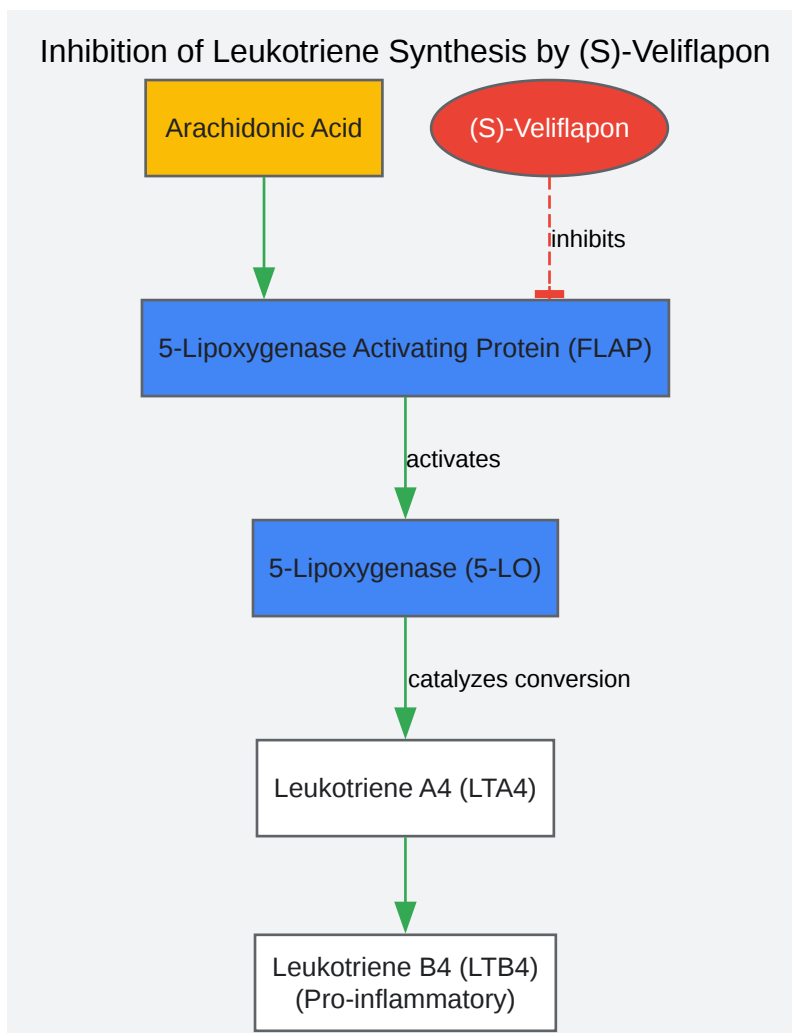
Visualizations

Workflow for Preparation and Storage of (S)-Veliflapon Stock Solutions



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Caption: Experimental workflow for preparing and storing **(S)-Veliflapon** stock solutions.



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Caption: Signaling pathway of **(S)-Veliflapon**'s inhibitory action on leukotriene synthesis.

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